

Rhamnocitrin 3-glucoside: Application Notes for Chromatographic Analysis

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Compound of Interest

Compound Name: *Rhamnocitrin 3-glucoside*

Cat. No.: *B15586312*

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Introduction

Rhamnocitrin 3-glucoside is a flavonoid glycoside found in various medicinal plants. As a member of the flavonoid family, it exhibits a range of biological activities, including antioxidant and anti-inflammatory properties. Accurate and reliable quantification of **Rhamnocitrin 3-glucoside** in plant extracts, dietary supplements, and pharmaceutical formulations is crucial for quality control, standardization, and pharmacological studies. This document provides detailed application notes and protocols for the use of **Rhamnocitrin 3-glucoside** as a reference standard in High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), and Thin-Layer Chromatography (TLC).

Physicochemical Properties of Rhamnocitrin 3-glucoside Reference Standard

A high-purity reference standard is essential for accurate quantification. The following table summarizes the key physicochemical properties of **Rhamnocitrin 3-glucoside**.

Property	Value
Chemical Name	5-hydroxy-2-(4-hydroxyphenyl)-7-methoxy-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
Synonyms	Rhamnocitrin-3-O-β-D-glucopyranoside, Kaempferol 7-O-methyl ether 3-O-glucoside
CAS Number	41545-37-3
Molecular Formula	C ₂₂ H ₂₂ O ₁₁
Molecular Weight	462.40 g/mol
Appearance	Powder
Purity (typical)	≥98% (HPLC)
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol
Storage Conditions	Store at 2-8°C, protected from light and air. For long-term storage, freezing is recommended.

Chromatographic Methods and Protocols

High-Performance Liquid Chromatography (HPLC)

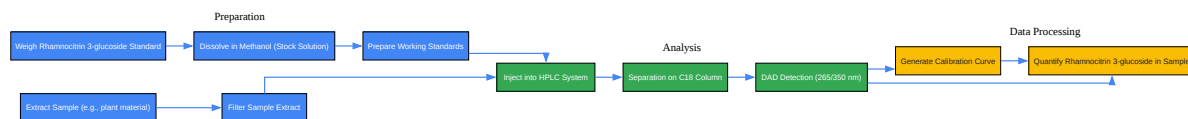
HPLC is a widely used technique for the separation and quantification of flavonoids. The following protocol is a general guideline and may require optimization based on the specific matrix and instrumentation.

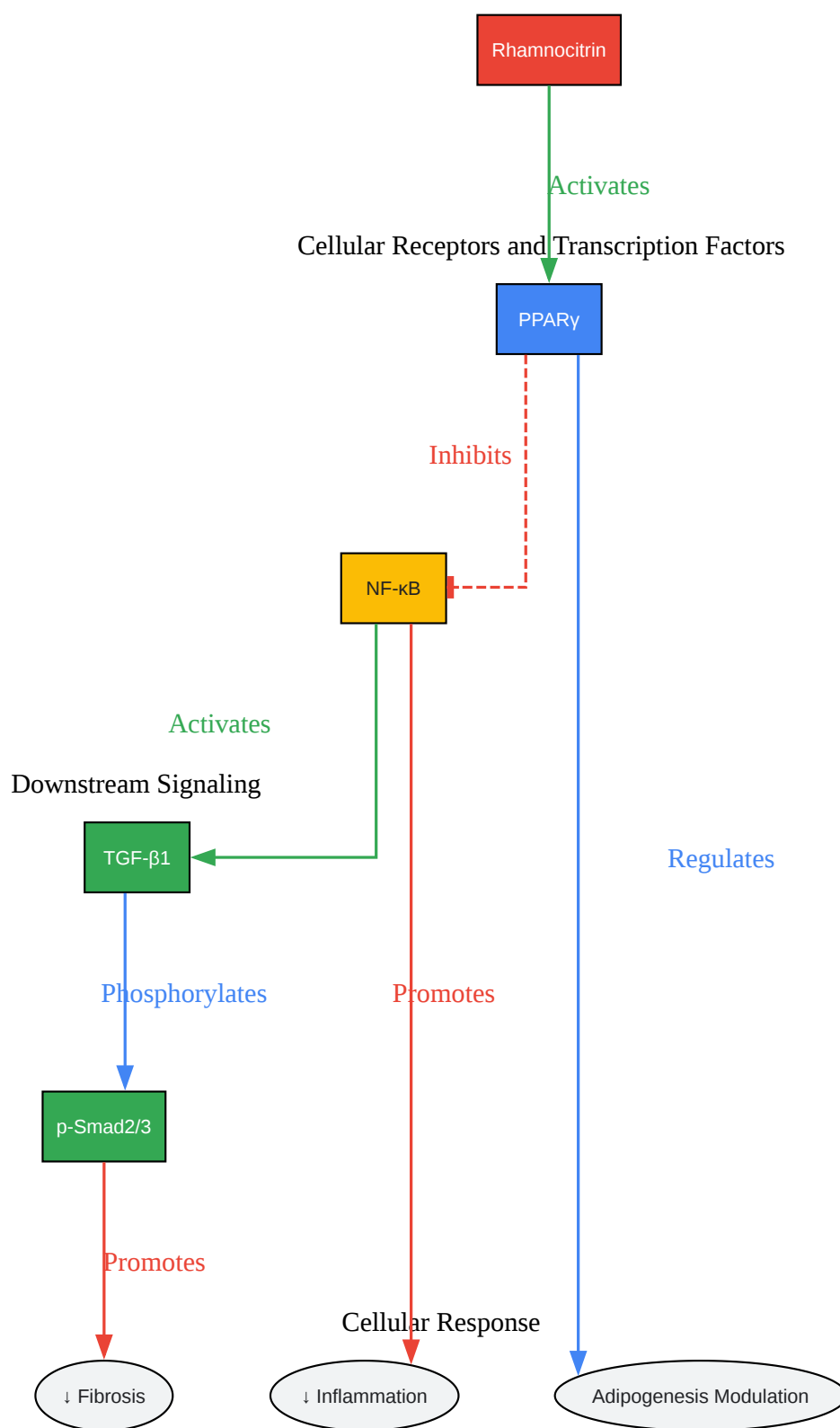
Experimental Protocol: HPLC-DAD Analysis

- Instrumentation:
 - HPLC system with a quaternary or binary pump, autosampler, column oven, and a Diode Array Detector (DAD).
 - C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - 0-5 min: 10-25% B
 - 5-20 min: 25-50% B
 - 20-25 min: 50-10% B
 - 25-30 min: 10% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 µL
- Detection Wavelength: 265 nm and 350 nm
- Standard and Sample Preparation:
 - Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Rhamnocitrin 3-glucoside** reference standard and dissolve in 10 mL of methanol.
 - Working Standard Solutions: Prepare a series of dilutions from the stock solution in methanol to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Sample Preparation: The extraction method will vary depending on the matrix. A general procedure for plant material involves extraction with methanol or ethanol, followed by filtration through a 0.45 µm syringe filter before injection.

Workflow for HPLC Analysis





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